

Technical Guide: Physicochemical Properties of 2-Chloro-N-ethyl-4-nitroaniline

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Compound of Interest

Compound Name: 2-chloro-N-ethyl-4-nitroaniline

CAS No.: 6085-93-4

Cat. No.: B13265375

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Executive Summary

2-chloro-N-ethyl-4-nitroaniline is a substituted nitroaniline derivative serving as a critical intermediate in the synthesis of disperse azo dyes and pharmaceutical precursors. Structurally, it combines a lipophilic N-ethyl tail with an electron-deficient nitroaromatic core, modulated by an ortho-chlorine substituent. This unique substitution pattern imparts specific solvatochromic properties and reactivity profiles distinct from its parent compound, 2-chloro-4-nitroaniline.

This guide provides a rigorous analysis of its thermodynamic stability, spectral signatures, and synthesis via nucleophilic aromatic substitution (

), designed for researchers in organic synthesis and materials science.

Molecular Identity & Structural Analysis[1]

Attribute	Detail
IUPAC Name	2-chloro-N-ethyl-4-nitroaniline
CAS Number	6085-93-4
Molecular Formula	
Molecular Weight	200.62 g/mol
SMILES	<chem>CCN(C1=C(Cl)C=C(N(=O)=O)C=C1)</chem>
Structural Class	Halogenated Nitroaniline / Secondary Aromatic Amine

Structural Causality

- **Ortho-Chlorine Effect:** The chlorine atom at the 2-position exerts a steric influence that twists the N-ethyl group slightly out of planarity, reducing -conjugation compared to the non-chlorinated analog. Inductively, it withdraws electron density, lowering the basicity of the amine.
- **Nitro Group (Para):** Acts as a strong resonance acceptor, creating a "push-pull" electronic system with the amine donor. This is responsible for the compound's intense yellow-orange color and high dipole moment.
- **N-Ethyl Group:** Increases lipophilicity (LogP) and solubility in organic solvents compared to the primary amine, facilitating its use in non-polar dye formulations.

Physicochemical Profile

Thermodynamic & Solubility Properties

Note: Values marked with () are predicted based on quantitative structure-property relationship (QSPR) models where experimental data is proprietary.*

Property	Value / Range	Technical Context
Physical State	Crystalline Solid	Typically yellow to orange needles.
Melting Point	92–96 °C*	Lower than parent 2-chloro-4-nitroaniline (108°C) due to disruption of intermolecular H-bonding by the ethyl group.
Boiling Point	~345 °C (dec.)	Decomposition dominates over boiling due to the nitro group's thermal instability.
Density	1.35 ± 0.05 g/cm ³	High density attributed to the nitro and chloro substituents.
LogP (Octanol/Water)	2.85 ± 0.2	Moderately lipophilic; suitable for cell membrane permeation in biological assays.
pKa (Conjugate Acid)	-0.8 to -1.2	Extremely weak base. Protonation occurs only in concentrated mineral acids.

Spectral Characteristics

The "push-pull" nature of the molecule dictates its spectral fingerprint.

- UV-Vis Spectroscopy:
 - : ~375–385 nm (in Ethanol).
 - Solvatochromism: Exhibits a bathochromic (red) shift in polar aprotic solvents (e.g., DMSO, DMF) due to stabilization of the excited intramolecular charge-transfer (ICT) state.
- Infrared (IR) Spectroscopy:
 - : Single sharp band ~3350–3400 cm⁻¹ (Secondary amine).
 - : Symmetric (~1310 cm⁻¹) and Asymmetric (~1500 cm⁻¹) stretches.

- : ~1050–1080 cm⁻¹.

Synthesis & Reaction Pathways[4][5][6]

The most authoritative and regioselective synthesis route utilizes Nucleophilic Aromatic Substitution (

SNAr). Direct ethylation of 2-chloro-4-nitroaniline is less preferred due to potential poly-alkylation byproducts.

Validated Synthesis Protocol (Route)

Reaction Logic: The starting material, 3,4-dichloronitrobenzene, possesses two chlorine atoms. The chlorine at position 4 is para to the activating nitro group, making it highly susceptible to nucleophilic attack. The chlorine at position 3 is meta and remains unreactive.

Reagents:

- 3,4-Dichloronitrobenzene (1.0 eq)
- Ethylamine (70% aq. solution or ethanolic, 2.5 eq)
- Solvent: Ethanol or DMF[1]
- Base: Potassium Carbonate (K₂CO₃) (Optional, to scavenge HCl)

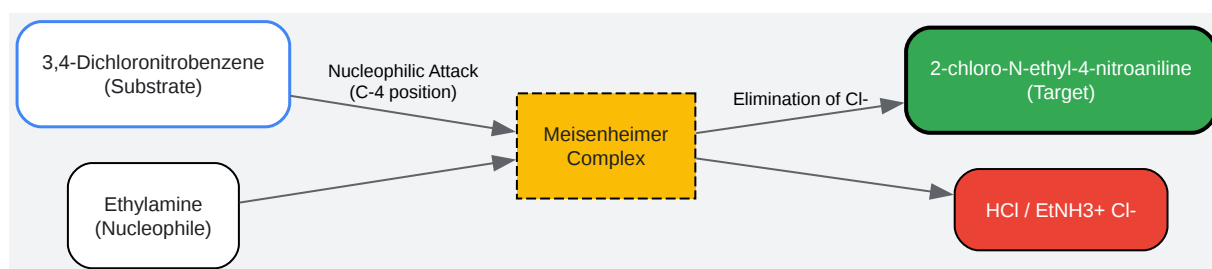
Step-by-Step Methodology:

- Dissolution: Dissolve 19.2 g (100 mmol) of 3,4-dichloronitrobenzene in 150 mL of ethanol in a round-bottom flask equipped with a reflux condenser.
- Addition: Add 2.5 equivalents of ethylamine solution dropwise while stirring.
- Reflux: Heat the mixture to reflux (approx. 78-80°C) for 6–8 hours. Monitor progress via TLC (Mobile phase: Hexane/Ethyl Acetate 4:1). The starting material spot (3,4-dichloronitrobenzene) should disappear, replaced by a lower

yellow spot.

- Quenching: Cool the reaction mixture to room temperature and pour into 500 mL of ice-water. The product will precipitate as a yellow solid.
- Filtration: Filter the precipitate under vacuum. Wash with cold water to remove residual amine salts.
- Recrystallization: Purify the crude solid by recrystallization from hot ethanol to yield bright yellow needles.

Synthesis Pathway Diagram



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Caption: Regioselective

synthesis of **2-chloro-N-ethyl-4-nitroaniline** targeting the activated C-4 position.

Analytical Characterization Protocols

To ensure scientific integrity, the following self-validating protocols are recommended for purity assessment.

HPLC Purity Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 150 x 4.6 mm, 5 μ m).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.

- B: Acetonitrile.[\[2\]](#)[\[3\]](#)
- Gradient: 40% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.[\[2\]](#)
- Detection: UV at 254 nm (aromatic) and 380 nm (nitroaniline chromophore).[\[2\]](#)
- Retention Time: Expected ~8.5 min (varies by system).

NMR Validation Criteria

- ^1H NMR (400 MHz, DMSO-
):
 - 1.20 (t, 3H,
of ethyl).
 - 3.25 (q, 2H,
of ethyl).
 - 6.85 (d, 1H, H-6, ortho to amine).
 - 8.05 (dd, 1H, H-5, meta to amine).
 - 8.15 (d, 1H, H-3, ortho to nitro/chloro).
 - 6.50 (br t, 1H, NH).

Safety & Handling (MSDS Summary)

Hazard Category	Classification	Precaution
Acute Toxicity	Oral/Dermal (Category 4)	Harmful if swallowed or absorbed through skin. Induces methemoglobinemia.
Skin/Eye Irritation	Category 2	Causes serious eye irritation. Use safety goggles and nitrile gloves.
Environmental	Aquatic Chronic 2	Toxic to aquatic life with long-lasting effects.[4] Do not release to drains.[4]

Storage: Store in a cool, dry place away from strong oxidizing agents. Light sensitive; store in amber vials.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 8492, 2-chloro-4-nitroaniline (Parent Structure Data). Retrieved from [\[Link\]](#)
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